

Methyl 3-acetyl-4-bromobenzoate structural analysis

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Compound of Interest

Compound Name: Methyl 3-acetyl-4-bromobenzoate

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An In-Depth Technical Guide to the Structural Analysis of **Methyl 3-acetyl-4-bromobenzoate**

Abstract

This technical guide provides a comprehensive framework for the structural elucidation of **Methyl 3-acetyl-4-bromobenzoate**, a substituted aromatic compound with significant potential as an intermediate in pharmaceutical and materials science research. As a Senior Application Scientist, this document moves beyond mere procedural descriptions to offer a deep, causality-driven analysis of the experimental choices and data interpretation. We will explore a multi-technique approach, integrating Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, Mass Spectrometry (MS), and X-ray Crystallography. Each protocol is presented as a self-validating system, ensuring that the convergence of data from these orthogonal techniques leads to an unambiguous structural assignment. This guide is intended for researchers, scientists, and drug development professionals who require a robust and logical methodology for characterizing complex organic molecules.

Introduction and Strategic Overview

Methyl 3-acetyl-4-bromobenzoate is a polysubstituted benzene derivative featuring an ester, a ketone, and a halogen substituent. The precise arrangement of these functional groups on the aromatic scaffold dictates the molecule's chemical reactivity, physical properties, and potential biological activity. Therefore, its unambiguous structural verification is a critical first step in any research and development pipeline.

The challenge in analyzing such a molecule lies in the potential for isomerism. A flawed structural assignment could lead to the synthesis of incorrect downstream compounds, wasting significant time and resources. Our strategy is to employ a suite of complementary analytical techniques. Spectroscopic methods (NMR, IR, MS) will provide detailed information about the molecular formula, functional groups, and connectivity, building a preliminary structural hypothesis. This hypothesis is then definitively confirmed by the "gold standard" of solid-state characterization, single-crystal X-ray crystallography.

Below is a visualization of the molecule at the heart of our analysis.

Caption: Molecular structure of **Methyl 3-acetyl-4-bromobenzoate**.

Spectroscopic Elucidation

The cornerstone of structural analysis for a novel organic compound is the collective evidence from various spectroscopic methods. Each technique probes different aspects of the molecular architecture, and their combined data provide a powerful, cross-validating picture.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for mapping the carbon-hydrogen framework of an organic molecule. We will analyze both ^1H and ^{13}C NMR spectra.

Expertise & Rationale: The choice to run both ^1H and ^{13}C NMR is fundamental. ^1H NMR reveals the number of distinct proton environments, their electronic surroundings (chemical shift), neighboring protons (splitting patterns), and their relative numbers (integration). ^{13}C NMR complements this by showing the number of unique carbon environments, which is crucial for detecting molecular symmetry and identifying carbons lacking attached protons (e.g., carbonyls).

Predicted ^1H and ^{13}C NMR Data

Assignment	^1H NMR	^{13}C NMR	Rationale for Chemical Shift (δ)
Ester Methyl (-COOCH ₃)	~3.9 ppm (s, 3H)	~53 ppm	Protons and carbon are adjacent to an electronegative oxygen, resulting in a downfield shift.
Acetyl Methyl (-COCH ₃)	~2.6 ppm (s, 3H)	~27 ppm	Protons and carbon are adjacent to a carbonyl group, which is deshielding.
Aromatic H-2	~8.2 ppm (s, 1H)	~131 ppm	This proton is ortho to the strongly electron-withdrawing ester group and has no adjacent protons for coupling, appearing as a singlet.
Aromatic H-5	~7.9 ppm (d, 1H)	~134 ppm	This proton is ortho to the bromine atom and coupled to H-6, resulting in a doublet.
Aromatic H-6	~7.8 ppm (d, 1H)	~128 ppm	Coupled to H-5, this proton appears as a doublet. It is meta to two electron-withdrawing groups.
Aromatic C-1 (-CCOO)	N/A	~130 ppm	Quaternary carbon attached to the ester group.
Aromatic C-3 (-CCO)	N/A	~138 ppm	Quaternary carbon attached to the acetyl group.

Aromatic C-4 (-CBr)	N/A	~125 ppm	The heavy atom effect of bromine and its electronegativity influence this carbon's shift.
Ester Carbonyl (-COOCH ₃)	N/A	~165 ppm	Typical chemical shift for an ester carbonyl carbon.
Ketone Carbonyl (-COCH ₃)	N/A	~197 ppm	Typical chemical shift for an aromatic ketone carbonyl carbon, which is more deshielded than an ester carbonyl. ^[1]

Experimental Protocol: NMR Spectroscopy

- Sample Preparation: Dissolve ~10-20 mg of the purified solid in ~0.7 mL of a deuterated solvent (e.g., CDCl₃). Add a small amount of tetramethylsilane (TMS) as an internal standard (δ 0.00 ppm).
- Instrumentation: Utilize a 400 MHz (or higher) NMR spectrometer.^[2]
- ¹H NMR Acquisition: Acquire the spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio. Standard parameters include a 90° pulse and a relaxation delay of 1-2 seconds.
- ¹³C NMR Acquisition: Acquire the spectrum using a proton-decoupled pulse sequence. A greater number of scans and a longer relaxation delay may be required due to the lower natural abundance of ¹³C and the relaxation times of quaternary carbons.
- Data Processing: Fourier transform the raw data, phase correct the spectra, and calibrate the chemical shift scale using the TMS signal. Integrate the ¹H NMR signals.

Infrared (IR) Spectroscopy

IR spectroscopy is an exceptionally rapid and effective method for identifying the functional groups present in a molecule.

Expertise & Rationale: For **Methyl 3-acetyl-4-bromobenzoate**, IR is crucial for confirming the presence of the two distinct carbonyl groups (ester and ketone). The electronic environment of a carbonyl group subtly alters its bond strength and, consequently, its vibrational frequency. An ester carbonyl typically absorbs at a higher wavenumber than a conjugated ketone.^[1] This distinction provides immediate, powerful evidence for the proposed structure.

Predicted IR Absorption Bands

Wavenumber (cm ⁻¹)	Vibration Type	Intensity	Rationale
~3100-3000	Aromatic C-H Stretch	Medium-Weak	Characteristic of sp ² C-H bonds in the benzene ring.[3]
~3000-2850	Aliphatic C-H Stretch	Weak	Characteristic of sp ³ C-H bonds in the methyl groups.
~1735-1715	Ester C=O Stretch	Strong	The ester carbonyl absorbs at a higher frequency due to the inductive effect of the adjacent oxygen atom.[3]
~1700-1680	Ketone C=O Stretch	Strong	Conjugation with the aromatic ring lowers the vibrational frequency compared to a simple aliphatic ketone.[4][5]
~1600, ~1475	Aromatic C=C Stretch	Medium	Skeletal vibrations of the benzene ring.
~1300-1200	Ester C-O Stretch	Strong	This strong, characteristic band is indicative of the C-O single bond stretch in the ester functional group.[3]
~600-500	C-Br Stretch	Medium-Weak	The carbon-bromine bond vibration appears in the fingerprint region.

Experimental Protocol: Attenuated Total Reflectance (ATR) IR Spectroscopy

- **Sample Preparation:** Place a small, solvent-free sample of the purified solid directly onto the ATR crystal.
- **Instrumentation:** Use a Fourier-Transform Infrared (FTIR) spectrometer equipped with an ATR accessory.
- **Background Scan:** Perform a background scan with a clean, empty ATR crystal to account for atmospheric CO₂ and H₂O.
- **Sample Scan:** Lower the ATR anvil to ensure good contact with the sample and acquire the spectrum. Typically, 16-32 scans are co-added to produce the final spectrum.
- **Data Analysis:** Identify and label the key absorption peaks, comparing them to established correlation tables.

Mass Spectrometry (MS)

Mass spectrometry provides two vital pieces of information: the precise molecular weight and structural clues based on how the molecule fragments.

Expertise & Rationale: For a halogenated compound, MS is indispensable. Bromine has two stable isotopes, ⁷⁹Br and ⁸¹Br, in a nearly 1:1 natural abundance.^[6] This results in a characteristic isotopic pattern for any bromine-containing ion. The molecular ion will appear as a pair of peaks (M and M+2) of almost equal intensity, which is a definitive signature for the presence of a single bromine atom.^[6]

Predicted Mass Spectrometry Data (Electron Ionization)

m/z (mass-to-charge)	Assignment	Rationale
256 / 258	$[M]^{++}$ (Molecular Ion)	The two peaks of ~1:1 intensity confirm the presence of one bromine atom. Corresponds to the formula $C_{10}H_9BrO_3$.
225 / 227	$[M - OCH_3]^+$	Loss of the methoxy radical from the ester group.
213 / 215	$[M - COCH_3]^+$	Loss of the acetyl radical.
183 / 185	$[M - COOCH_3 - H]^+$	Fragmentation involving the loss of the entire methoxycarbonyl group. A similar fragment is seen for Methyl 4-bromobenzoate.[7]
177	$[M - Br]^+$	Loss of the bromine radical. This fragment will not have the characteristic M/M+2 pattern.

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

- **Sample Introduction:** Introduce a dilute solution of the sample (e.g., in methanol or dichloromethane) via a direct insertion probe or a Gas Chromatography (GC) inlet.
- **Ionization:** Bombard the vaporized sample with high-energy electrons (~70 eV) to induce ionization and fragmentation.[8] This "hard" ionization technique produces a rich, reproducible fragmentation pattern.[8]
- **Mass Analysis:** Separate the resulting ions based on their mass-to-charge ratio using a mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
- **Detection:** Detect the ions and generate a mass spectrum, which plots relative abundance against m/z.
- **Data Analysis:** Identify the molecular ion peak and its isotopic pattern. Propose structures for the major fragment ions to corroborate the proposed molecular structure.

Definitive Confirmation by X-ray Crystallography

While spectroscopy provides a robust, evidence-based hypothesis, single-crystal X-ray crystallography offers the ultimate, unambiguous proof of structure in three-dimensional space.

Expertise & Rationale: This technique is the gold standard for determining the precise arrangement of atoms in a crystalline solid. It not only confirms the connectivity established by NMR but also reveals stereochemistry, bond lengths, bond angles, and intermolecular interactions in the solid state. For a new chemical entity entering a drug development pipeline, this level of certainty is non-negotiable.

Experimental Protocol: Single-Crystal X-ray Diffraction

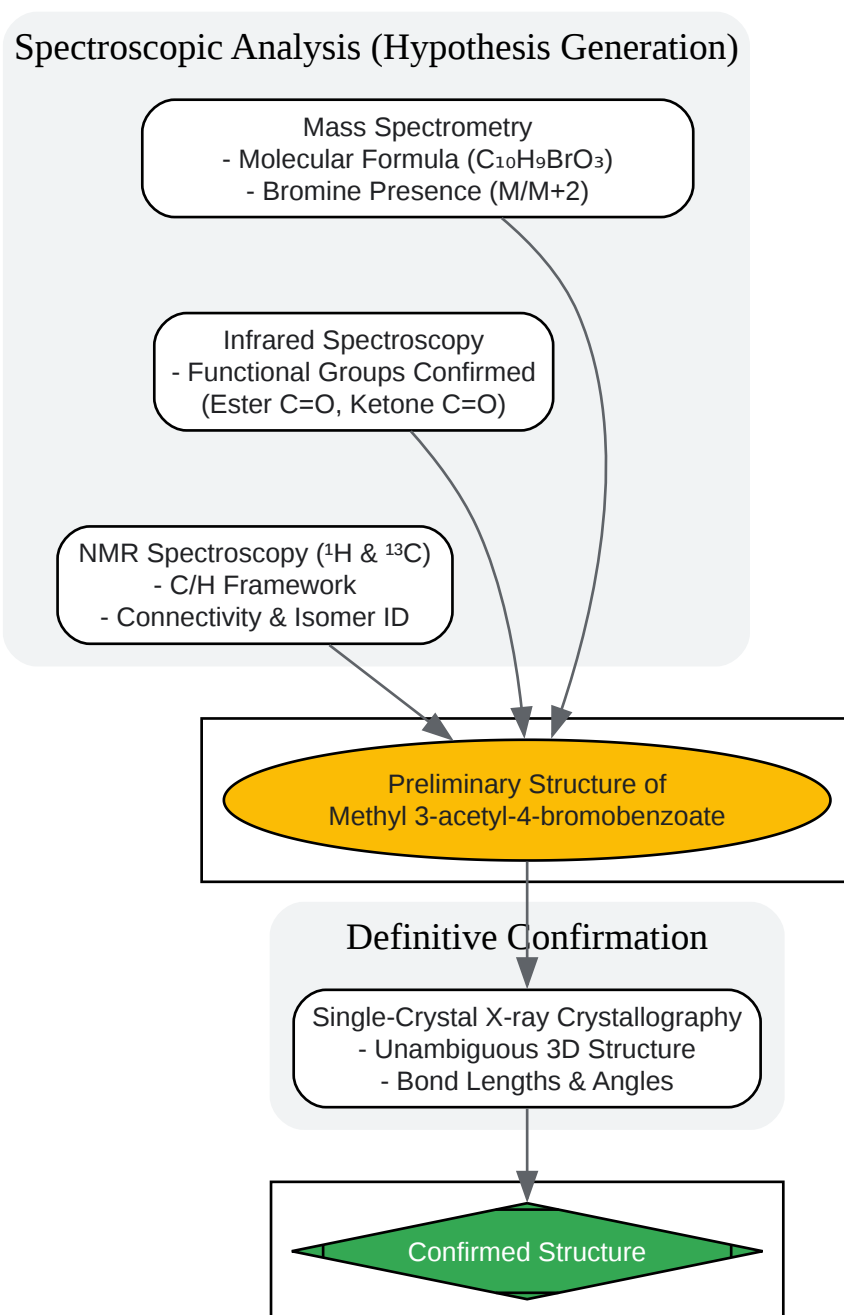
- **Crystal Growth:** The critical first step is to grow a single, high-quality crystal. This is often achieved by slow evaporation of a solvent from a saturated solution of the purified compound. A range of solvents (e.g., ethanol, ethyl acetate, hexane mixtures) should be screened.
- **Data Collection:**
 - Mount a suitable crystal on a goniometer head.
 - Use a modern X-ray diffractometer, typically equipped with a copper or molybdenum X-ray source.[\[9\]](#)
 - Cool the crystal (e.g., to 150 K) to minimize thermal vibrations and improve data quality.[\[9\]](#)
 - Collect a full sphere of diffraction data by rotating the crystal in the X-ray beam.
- **Structure Solution and Refinement:**
 - Process the raw diffraction data to obtain a set of structure factors.
 - Solve the structure using direct methods to obtain an initial electron density map and atomic positions.[\[9\]](#)
 - Refine the structural model against the experimental data using least-squares minimization. This process optimizes atomic coordinates, and thermal displacement

parameters to achieve the best fit between the calculated and observed diffraction patterns.^[9]

- Validation and Visualization: The final refined structure is validated using established crystallographic metrics. The result is a complete 3D model of the molecule.

Integrated Structural Analysis Workflow

The power of this multi-technique approach lies in the logical, sequential integration of data. The process follows a clear path from hypothesis generation to definitive confirmation.



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Caption: Workflow for integrated structural elucidation.

Conclusion

The structural analysis of **Methyl 3-acetyl-4-bromobenzoate** is a clear demonstration of the modern, multi-faceted approach to chemical characterization. By logically combining the

insights from Mass Spectrometry, Infrared Spectroscopy, and Nuclear Magnetic Resonance, a confident structural hypothesis is established. This hypothesis is then unequivocally validated through the atomic-resolution detail provided by single-crystal X-ray crystallography. Adherence to this rigorous, self-validating workflow ensures the highest degree of scientific integrity, providing the solid foundation necessary for any subsequent research or development endeavors.

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